

Methionine Sulfoximine solubility and stability in aqueous solutions

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Compound of Interest

Compound Name: Methionine Sulfoximine

Cat. No.: B141240

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Methionine Sulfoximine (MSO) Technical Support Center

Welcome to the technical support center for **Methionine Sulfoximine** (MSO). This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the solubility and stability of MSO in aqueous solutions. Below you will find frequently asked questions (FAQs), troubleshooting guides, and detailed experimental protocols to ensure the successful use of MSO in your experiments.

Frequently Asked Questions (FAQs)

Q1: What is the solubility of **Methionine Sulfoximine** in common aqueous solvents?

A1: **Methionine Sulfoximine** (MSO) exhibits good solubility in water and Phosphate-Buffered Saline (PBS). However, the exact solubility can vary slightly between different forms (e.g., L-MSO, DL-MSO) and suppliers. It is practically insoluble in DMSO.^[1] For optimal dissolution, sonication is often recommended.^[1]

Q2: How should I prepare a stock solution of MSO?

A2: To prepare a stock solution, MSO powder can be directly dissolved in water or an appropriate buffer like PBS.^[2] To aid dissolution, especially for higher concentrations, gentle

warming and/or sonication can be applied.[1] For cell culture applications, it is crucial to sterilize the final solution by filtering it through a 0.22 µm filter.[1]

Q3: What are the recommended storage conditions for MSO powder and its aqueous solutions?

A3: MSO in its solid powder form is stable for years when stored at -20°C.[2] However, aqueous solutions of MSO are not stable and it is strongly recommended to prepare them fresh for each experiment.[2] If short-term storage of a stock solution is necessary, it should be aliquoted and stored at -20°C for up to one month or at -80°C for up to six months.[1] Avoid repeated freeze-thaw cycles.[1] One supplier suggests a shelf life of up to one year for a commercially prepared 100mM L-**Methionine sulfoximine** solution when stored at -20°C.

Q4: I am observing precipitation in my MSO solution. What could be the cause and how can I resolve it?

A4: Precipitation in MSO solutions can occur due to several factors, including exceeding the solubility limit at a given temperature, or interactions with other components in the medium. To resolve this, you can try gentle warming and/or sonication to redissolve the precipitate.[1] Ensure that the pH of the solution is within a suitable range, as pH can influence the solubility of amino acid derivatives. If precipitation persists, consider preparing a fresh, more dilute solution.

Q5: Is MSO stable in cell culture media at 37°C?

A5: The stability of MSO in aqueous solutions, including cell culture media, at 37°C is limited. It is recommended to add freshly prepared MSO solution to the culture medium immediately before use. Long-term incubation may lead to degradation of the compound, potentially affecting experimental results. While specific degradation kinetics at 37°C are not readily available, the general advice from suppliers is to use solutions promptly.

Data Summary Tables

Table 1: Solubility of **Methionine Sulfoximine**

Solvent	Form	Solubility	Notes
Water	L-Methionine Sulfoximine	~50 mg/mL (277.4 mM)[1]	Sonication may be required.[1]
PBS (pH 7.2)	L-Methionine-(S,R)- Sulfoximine	~5 mg/mL (27.7 mM) [2]	-
PBS	L-Methionine-DL- sulfoximine	100 mg/mL (554.85 mM)[1]	Sonication needed for a clear solution.[1]
DMSO	L-Methionine-DL- sulfoximine	< 1 mg/mL (insoluble or slightly soluble)[1]	Not a recommended solvent.

Table 2: Storage and Stability of **Methionine Sulfoximine**

Form	Storage Temperature	Shelf Life	Notes
Solid Powder	-20°C	≥ 4 years[2]	Stable for long-term storage.
Aqueous Solution	Room Temperature	Not Recommended	Prepare fresh before use.
Aqueous Solution	4°C	Not Recommended	Limited stability; use as soon as possible.
Aqueous Solution	-20°C	Up to 1 month[1]	Aliquot to avoid freeze-thaw cycles.[1]
Aqueous Solution	-80°C	Up to 6 months[1]	Aliquot to avoid freeze-thaw cycles.[1]

Experimental Protocols

Protocol 1: Preparation of a 100 mM Stock Solution of MSO in Water

Materials:

- **Methionine Sulfoximine (MSO)** powder
- Sterile, high-purity water (e.g., Milli-Q or equivalent)
- Sterile conical tube or vial
- Vortex mixer
- Sonicator (water bath or probe)
- Sterile 0.22 μm syringe filter

Procedure:

- Weigh out the required amount of MSO powder. For a 10 mL solution of 100 mM MSO (MW: 180.23 g/mol), you will need 180.23 mg.
- Transfer the MSO powder to a sterile conical tube.
- Add a portion of the sterile water (e.g., 8 mL) to the tube.
- Vortex the mixture vigorously for 1-2 minutes.
- If the MSO is not fully dissolved, place the tube in a sonicator water bath. Sonicate in short bursts (e.g., 30-60 seconds) until the solution is clear. Avoid excessive heating of the solution.
- Once the MSO is completely dissolved, add sterile water to reach the final volume of 10 mL.
- Sterilize the solution by passing it through a 0.22 μm syringe filter into a sterile container.
- For storage, aliquot the stock solution into smaller, single-use volumes and store at -20°C for up to one month or -80°C for up to six months.[\[1\]](#)

Troubleshooting Guides

Issue: MSO Powder is Difficult to Dissolve

Caption: Troubleshooting workflow for MSO dissolution issues.

Issue: Inconsistent Experimental Results

Caption: Troubleshooting guide for inconsistent experimental outcomes.

Stability Profile

While quantitative kinetic data on the degradation of MSO in aqueous solutions is limited in publicly available literature, the consensus from suppliers is that aqueous solutions are not stable for long-term storage at room temperature or 4°C. The primary degradation pathway for methionine and its derivatives in aqueous solution is oxidation of the sulfur atom. Although MSO already has an oxidized sulfur in the sulfoximine group, further degradation or hydrolysis may occur, especially with changes in pH and temperature. For critical applications, it is recommended to perform in-house stability studies under your specific experimental conditions if long-term storage of solutions is unavoidable. The mechanism of MSO's biological activity involves its phosphorylation by glutamine synthetase, leading to irreversible inhibition of the enzyme.[3] This interaction itself is a form of chemical modification, but degradation in solution prior to its use is a separate concern. The hydrolysis of the phosphorylated MSO has been noted to be slow.

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